

Spectral Analysis of 2-(3,4-Dichlorobenzoyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(3,4-Dichlorobenzoyl)benzoic acid

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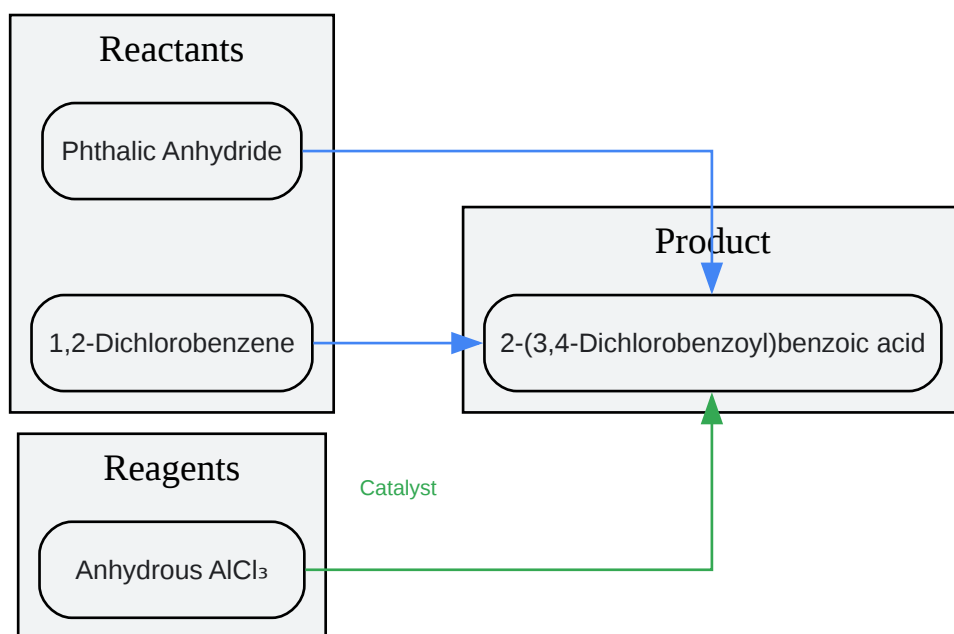
Introduction

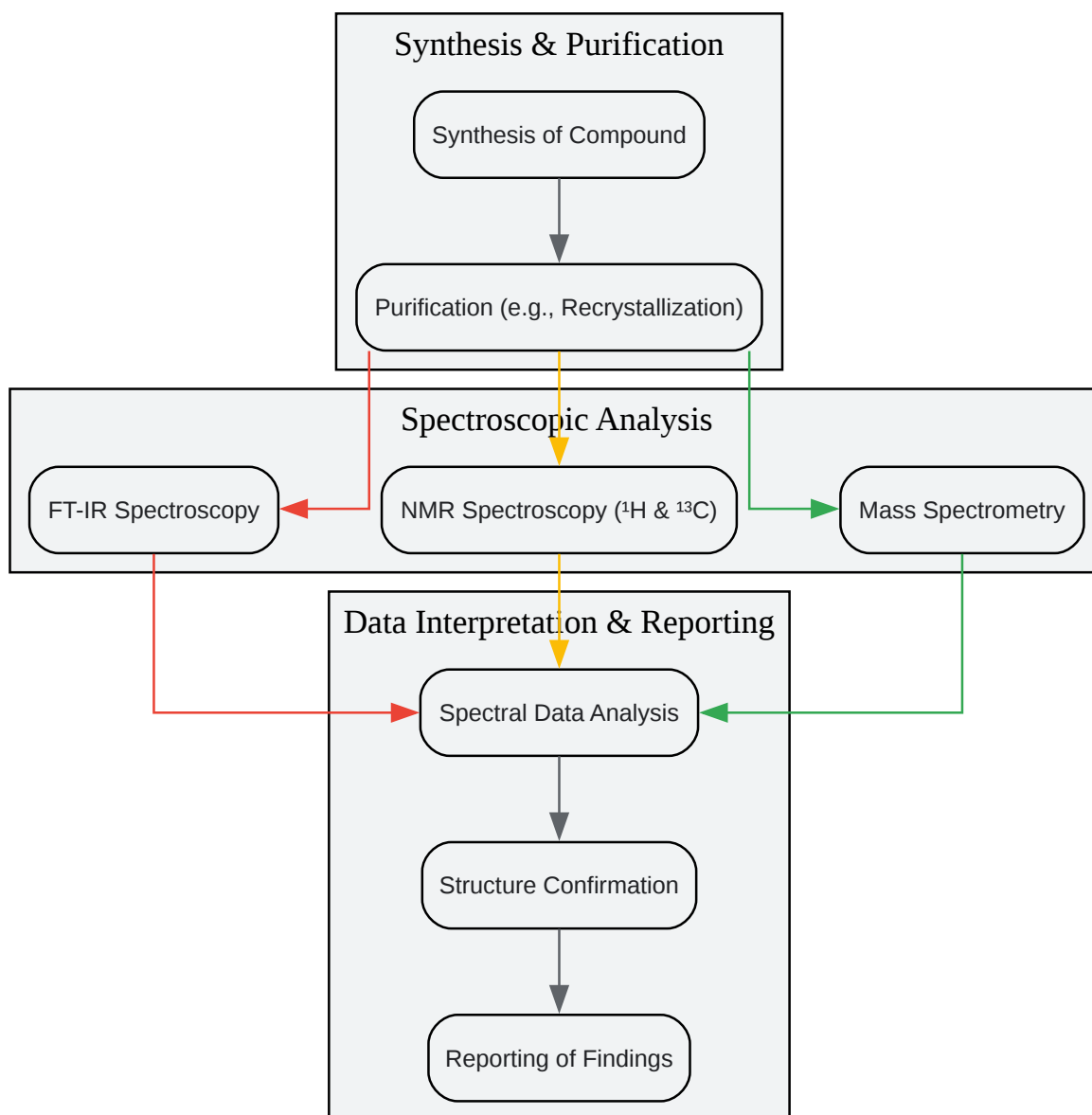
2-(3,4-Dichlorobenzoyl)benzoic acid is a halogenated aromatic ketone and carboxylic acid that serves as a pivotal intermediate in the synthesis of various heterocyclic compounds, including derivatives with potential antimicrobial and anticancer activities. A thorough understanding of its spectral characteristics is fundamental for its identification, purity assessment, and the structural elucidation of its subsequent products. This technical guide provides a comprehensive overview of the spectral analysis of **2-(3,4-Dichlorobenzoyl)benzoic acid**, including its synthesis, predicted spectral data, and detailed experimental protocols for its characterization using Fourier-transform infrared (FT-IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS). While experimental spectra for this specific molecule are not readily available in the public domain, this guide offers predicted data based on the analysis of structurally related compounds, providing a robust framework for its characterization.

Synthesis

The synthesis of **2-(3,4-Dichlorobenzoyl)benzoic acid** is typically achieved through a Friedel-Crafts acylation reaction. Phthalic anhydride is reacted with 1,2-dichlorobenzene in the

presence of a Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl_3).





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